

# Enprofylline pharmacokinetics half-life plasma concentration

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## Compound Focus: Enprofylline

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## Enprofylline Pharmacokinetic Parameters

The table below summarizes the key pharmacokinetic parameters of **Enprofylline** across different patient populations, as reported in clinical studies.

Parameter	Children with Asthma [1] [2]	Healthy Elderly Subjects [3]	Healthy Young Adults / Normal Subjects [4] [3]	Adults (General)
Elimination Half-life ( $t_{1/2}$ )	1.0 - 1.06 hours	2.5 hours	1.8 - 1.9 hours	Longer than in children
Total Body Clearance (CL)	0.44 L/h/kg	0.161 L/h/kg	0.28 L/h/kg; 191.1 ml·kg <sup>-1</sup> ·h <sup>-1</sup>	Lower than in children
Volume of Distribution ( $V_z$ )	0.55 - 0.58 L/kg	Information missing	0.48 L/kg	~0.55 L/kg (from children's data)

Parameter	Children with Asthma [1] [2]	Healthy Elderly Subjects [3]	Healthy Young Adults / Normal Subjects [4] [3]	Adults (General)
Renal Clearance	~90% of dose recovered unchanged	0.13 L/h/kg	0.22 L/h/kg	High (primary route)
Protein Binding	Information missing	Information missing	49%	Information missing
Notable Effects	Shorter half-life vs. adults; sustained-release tablets provided stable concentrations over 12 hours.	Clearance reduced by ~40% due to age-related decline in renal function.	Bronchoprotective effect at lower concentrations than Theophylline, but not equipotent.	Information missing

## Detailed Experimental Protocols

The data in the summary table were derived from the following key clinical studies.

- **Intravenous & Oral Administration in Children** [1]: This study involved 10 children with asthma (mean age 7.9 years). Each child received an intravenous dose of 1 mg/kg **Enprofylline**. They also received an oral sustained-release tablet at a dose of  $7.5 \pm 1.3$  mg/kg twice daily for 8 days. Serial blood samples were taken to determine serum concentrations, and urine was collected to measure the recovery of the unchanged drug.
- **Intravenous Infusion in Elderly Subjects** [3]: This study compared 20 healthy elderly subjects (65-81 years) with 7 young adult controls (23-37 years). All participants received a 1 mg/kg intravenous infusion of **Enprofylline**. Plasma levels were monitored for approximately 7 hours, and urine was collected for 24 hours. Creatinine clearance was also measured to correlate with the drug's clearance.
- **Bronchoprotective Effects vs. Theophylline** [5] [4] [6]:
  - One study used an intravenous infusion to achieve and maintain three increasing mean plasma plateaus of **Enprofylline** (1.5, 2.9, and 4.0  $\mu\text{g/mL}$ ) in 20 asthmatic outpatients. Forced Expiratory Volume in the first second (FEV1.0) was measured to assess bronchodilation [5].
  - Another was a double-blind, placebo-controlled, crossover study in 10 healthy volunteers. It compared the acute effects of **Enprofylline** and Theophylline on airway reactivity during a

histamine challenge test. Bronchial reactivity was expressed as the provocation concentration causing a 20% fall in FEV1.0 (PC20) [4] [6].

## Concentration-Effect Relationship and Age-Dependent Clearance

While I cannot create the exact diagrams requested, the core relationships described in the studies can be visualized as follows. These graphs illustrate the established quantitative relationships between plasma concentration, effect, and patient age.

- **Figure 1:** Bronchodilatory effect increases with higher plasma concentrations, based on data from [5].
- **Figure 2: Enprofylline** clearance decreases with age, primarily due to reduced renal function, based on data from [3].

## Key Interpretations and Clinical Relevance

- **Age-Dependent Kinetics:** **Enprofylline** exhibits significant age-dependent pharmacokinetics. Its short half-life in children necessitates a sustained-release formulation for practical dosing [1]. In the elderly, reduced renal function leads to a substantially prolonged half-life, implying a need for dose adjustment [3].
- **Dosing Considerations:** Research suggests that dosing in children may be more accurate when calculated based on body surface area rather than body weight [2].
- **Comparative Potency:** While **Enprofylline** is a more potent bronchodilator than Theophylline, it is not considered equipotent in terms of bronchoprotection at the studied concentrations [4] [6]. Its clinical profile is also distinct, as it lacks adenosine receptor antagonism, which may influence side effects [7].

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